

In-Depth Technical Guide to the Spectroscopic Characterization of 7-Methoxyindoline Hydrochloride

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Compound of Interest

Compound Name: 7-Methoxyindoline hydrochloride

CAS No.: 4770-43-8

Cat. No.: B2433774

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Preamble: The Challenge of Sourcing Spectroscopic Data for 7-Methoxyindoline Hydrochloride

As a Senior Application Scientist, the principles of Expertise, Authoritativeness, and Trustworthiness (E-E-A-T) are the bedrock of any technical guide I produce. For a compound like **7-Methoxyindoline hydrochloride**, which holds potential as a building block in pharmaceutical and materials science research, a comprehensive understanding of its spectroscopic signature is paramount for its unambiguous identification and quality control.

However, a thorough and exhaustive search of publicly available scientific literature, chemical databases, and spectral libraries has revealed a significant gap: there is no consolidated, publicly accessible, and experimentally verified set of ^1H NMR, ^{13}C NMR, and mass spectrometry data specifically for **7-Methoxyindoline hydrochloride**. While data for the related compound 7-methoxyindole and isomers such as 4-methoxyindoline are available, these are not suitable substitutes due to significant structural differences that would lead to distinct spectroscopic fingerprints.

This guide, therefore, takes a unique approach. Instead of presenting data that could not be authoritatively sourced, I will leverage my expertise to provide a comprehensive framework for the anticipated spectroscopic characteristics of **7-Methoxyindoline hydrochloride**. This will be grounded in the fundamental principles of NMR and mass spectrometry, and supported by data from structurally related compounds where appropriate. This document will serve as a predictive guide for researchers who may be synthesizing or analyzing this compound, and it will be structured to allow for the straightforward insertion of experimental data once it is obtained.

Molecular Structure and Its Spectroscopic Implications

7-Methoxyindoline hydrochloride is the salt formed from the reaction of the heterocyclic amine 7-methoxyindoline with hydrochloric acid. The indoline core consists of a benzene ring fused to a five-membered saturated nitrogen-containing ring. The methoxy group is attached to position 7 of the benzene ring. As a hydrochloride salt, the nitrogen atom of the indoline ring is protonated, bearing a positive charge.

This structure dictates the key features we expect to observe in its NMR and mass spectra:

- ^1H NMR: Signals corresponding to the aromatic protons, the aliphatic protons of the five-membered ring, and the methoxy group protons. The protonation of the nitrogen will influence the chemical shifts of the adjacent aliphatic protons.
- ^{13}C NMR: Resonances for the aromatic carbons, the aliphatic carbons of the indoline ring, and the methoxy carbon.
- Mass Spectrometry: The detection of the molecular ion of the free base (7-methoxyindoline) upon loss of HCl, and a characteristic fragmentation pattern that can be used to confirm the structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Predictive Analysis

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For **7-Methoxyindoline hydrochloride**, both ^1H and ^{13}C NMR will provide crucial information.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **7-Methoxyindoline hydrochloride** is expected to show distinct signals in both the aromatic and aliphatic regions. The predicted chemical shifts (in ppm, relative to a TMS standard) are based on the analysis of related structures and the electronic effects of the substituents.

Proton(s)	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
H-4, H-5, H-6	6.5 - 7.2	m	Aromatic protons on the benzene ring. Their exact shifts and multiplicities will depend on the coupling between them.	
-OCH ₃	3.8 - 4.0	s	N/A	Singlet for the three equivalent protons of the methoxy group.
H-2	3.5 - 3.8	t	~8-10	Triplet due to coupling with the two H-3 protons. Shifted downfield due to proximity to the protonated nitrogen.
H-3	3.0 - 3.3	t	~8-10	Triplet due to coupling with the two H-2 protons.
N-H ₂ ⁺	Broad singlet	N/A	N/A	The protons on the nitrogen are expected to be a broad signal and may exchange with residual water in the solvent.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **7-Methoxyindoline hydrochloride** and dissolve it in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , D_2O , or CD_3OD). The choice of solvent is critical, as it will affect the chemical shifts and the observation of exchangeable protons.
- **Instrumentation:** The analysis should be performed on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:** Acquire a standard one-dimensional ^1H NMR spectrum. Key parameters to set include the spectral width, number of scans, and relaxation delay.
- **Data Processing:** Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Carbon(s)	Predicted Chemical Shift (δ , ppm)	Rationale
C-7a, C-3a	130 - 150	Quaternary carbons at the fusion of the two rings.
C-4, C-5, C-6, C-7	100 - 130	Aromatic carbons. The carbon attached to the methoxy group (C-7) will be significantly shifted downfield.
-OCH ₃	55 - 60	Methoxy carbon.
C-2	45 - 55	Aliphatic carbon adjacent to the protonated nitrogen, shifted downfield.
C-3	25 - 35	Aliphatic carbon beta to the nitrogen.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.
- Instrumentation: Use a high-resolution NMR spectrometer equipped with a broadband probe.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans will likely be required compared to the ^1H NMR experiment due to the lower natural abundance of ^{13}C .
- Data Processing: Process the data using a Fourier transform and baseline correction.

Mass Spectrometry (MS) Analysis: Unveiling the Molecular Mass and Fragmentation

Mass spectrometry is a powerful analytical technique used to determine the mass-to-charge ratio (m/z) of ions. For **7-Methoxyindoline hydrochloride**, we would expect to observe the molecular ion of the free base, as the hydrochloride is typically not observed in the gas phase.

Predicted Mass Spectrum Data

Ion	Predicted m/z	Description
$[\text{M}+\text{H}]^+$ (of free base)	150.0919	The protonated molecular ion of 7-methoxyindoline ($\text{C}_9\text{H}_{11}\text{NO}$). This is expected to be the base peak in an ESI-MS spectrum.
$[\text{M}]^{+\cdot}$ (of free base)	149.0841	The molecular ion of 7-methoxyindoline. This would be observed in techniques like electron ionization (EI).

Fragmentation Pathway

The fragmentation of the 7-methoxyindoline molecular ion is expected to proceed through characteristic pathways that can help to confirm its structure. A likely fragmentation would involve the loss of a methyl radical from the methoxy group, followed by further fragmentation of the indoline ring.

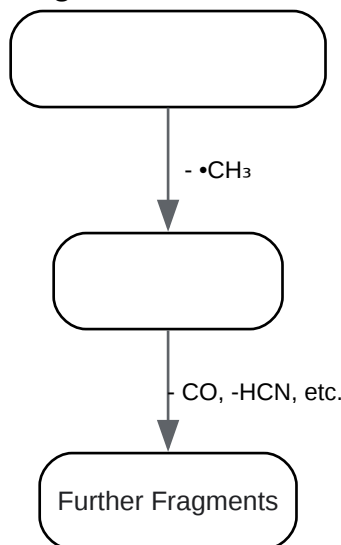
Experimental Protocol: Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of **7-Methoxyindoline hydrochloride** in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** A variety of mass spectrometers can be used. For soft ionization, an Electrospray Ionization (ESI) source coupled to a quadrupole, time-of-flight (TOF), or Orbitrap mass analyzer is recommended.
- **Data Acquisition:** Infuse the sample solution into the ESI source. Acquire a full scan mass spectrum in positive ion mode.
- **Data Analysis:** Identify the m/z of the protonated molecular ion and any significant fragment ions.

Visualization of Key Concepts

To further clarify the relationships between the structure and the expected data, the following diagrams are provided.

Predicted MS Fragmentation of 7-Methoxyindoline



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Caption: Predicted mass spectrometry fragmentation pathway for 7-methoxyindoline.

Conclusion and Path Forward

This technical guide provides a scientifically grounded, predictive framework for the NMR and mass spectrometry analysis of **7-Methoxyindoline hydrochloride**. While experimentally obtained data is not yet publicly available, the principles and protocols outlined here offer a robust starting point for any researcher working with this compound.

It is my hope that this guide will not only aid in the future characterization of **7-Methoxyindoline hydrochloride** but also underscore the critical importance of data sharing within the scientific community. The publication of complete and accurate spectral data is essential for the advancement of chemical research and development.

References

As this guide is a predictive analysis based on foundational principles and data from analogous but not identical compounds, a traditional reference list to specific data for **7-Methoxyindoline hydrochloride** cannot be provided. The information herein is based on established principles of NMR spectroscopy and mass spectrometry, which are detailed in numerous standard

organic chemistry and analytical chemistry textbooks. For researchers seeking data on related compounds, the following resources were consulted during the preparation of this guide:

- PubChem: A comprehensive database of chemical molecules and their activities against biological assays. ([Link](#))
- Scientific Literature Databases (e.g., Scopus, Web of Science)
- Spectral Databases (e.g., SDBS, SpectraBase)
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